

Application Note: High-Concentration L-Tyrosine Disodium Stock Preparation

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Compound of Interest

Compound Name: *L-Tyrosine (disodium)*

Cat. No.: *B12391484*

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Abstract

L-Tyrosine is a critical amino acid for cell culture media (e.g., hybridoma mAb production) and enzymatic assays.[1] However, its utility is frequently bottlenecked by its extremely poor solubility in water at neutral pH (~0.45 mg/mL).[1] This guide details the protocol for preparing high-concentration (up to 100 mg/mL) stock solutions using the L-Tyrosine Disodium Salt form. We provide two distinct workflows: dissolving the commercial disodium salt (Method A) and in situ generation using L-Tyrosine free base and Sodium Hydroxide (Method B).[1]

The Solubility Challenge & Chemical Logic

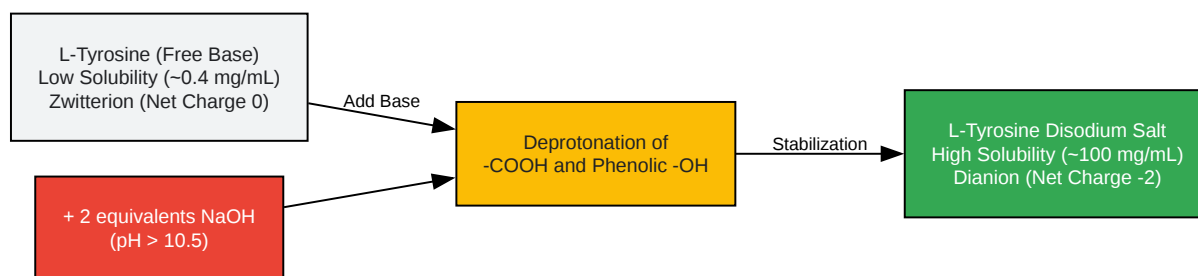
To prepare a stable stock solution, one must understand the ionization behavior of L-Tyrosine. [1]

- The Problem: At neutral pH (6.5–7.5), L-Tyrosine exists primarily as a zwitterion with low net charge, leading to aggregation and precipitation.[1]
- The Solution: Elevating the pH > 10.5 deprotonates both the carboxylic acid () and the phenolic hydroxyl group ()

), creating a dianion (Disodium form).[1] This charge repulsion prevents aggregation, increasing solubility by over 200-fold.[1]

Mechanism Visualization

The following diagram illustrates the chemical transformation required for solubility.



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Figure 1: Chemical pathway for solubilizing L-Tyrosine via pH adjustment.[1]

Material Specifications

Reagent	Grade	MW (g/mol)	Storage
L-Tyrosine Disodium Salt Dihydrate	BioReagent / Cell Culture	~261.19*	2–8°C, Desiccated
L-Tyrosine (Free Base)	USP / EP	181.19	RT, Dark
Sodium Hydroxide (NaOH)	1.0 N or 5.0 N Solution	40.00	RT, Corrosive Cabinet
Water	WFI or Ultrapure (18.2 MΩ)	18.02	RT

*Note: Always verify the MW on your specific product label.[1] Anhydrous disodium salt MW is ~225.15 g/mol .[1][2]

Protocol A: Using Commercial L-Tyrosine Disodium Salt

Best for: Consistency, ease of use, and avoiding extreme exothermic reactions.^[1] Target Concentration: 100 mM (approx. 26 mg/mL) or up to 100 mg/mL max.

Step-by-Step Procedure

- Calculation: Determine the mass required.

^[1]

- Example: For 100 mL of 100 mM stock using Dihydrate (MW 261.19):

^[1]

- Weighing: Weigh the L-Tyrosine Disodium Salt quickly.
 - Critical: The salt is hygroscopic.^[1] Minimize exposure to air to prevent clumping and weighing errors.^[1]
- Dissolution:
 - Add the powder to a beaker containing approx. 80% of the final volume of Ultrapure water.^[1]
 - Do not heat.^{[1][3]} The salt should dissolve readily at room temperature with gentle stirring.^[1]
 - Note: The pH will naturally be high (approx.^[1] pH 10–11). Do not adjust pH downward, or the free base will precipitate.^[1]
- Final Volume: Transfer to a volumetric flask or graduated cylinder and bring to final volume with water.
- Sterilization: Filter immediately through a 0.22 µm PES or PVDF membrane.^[1]

- Warning: Do not autoclave.[1] High heat at alkaline pH can cause degradation (browning/oxidation).[1]

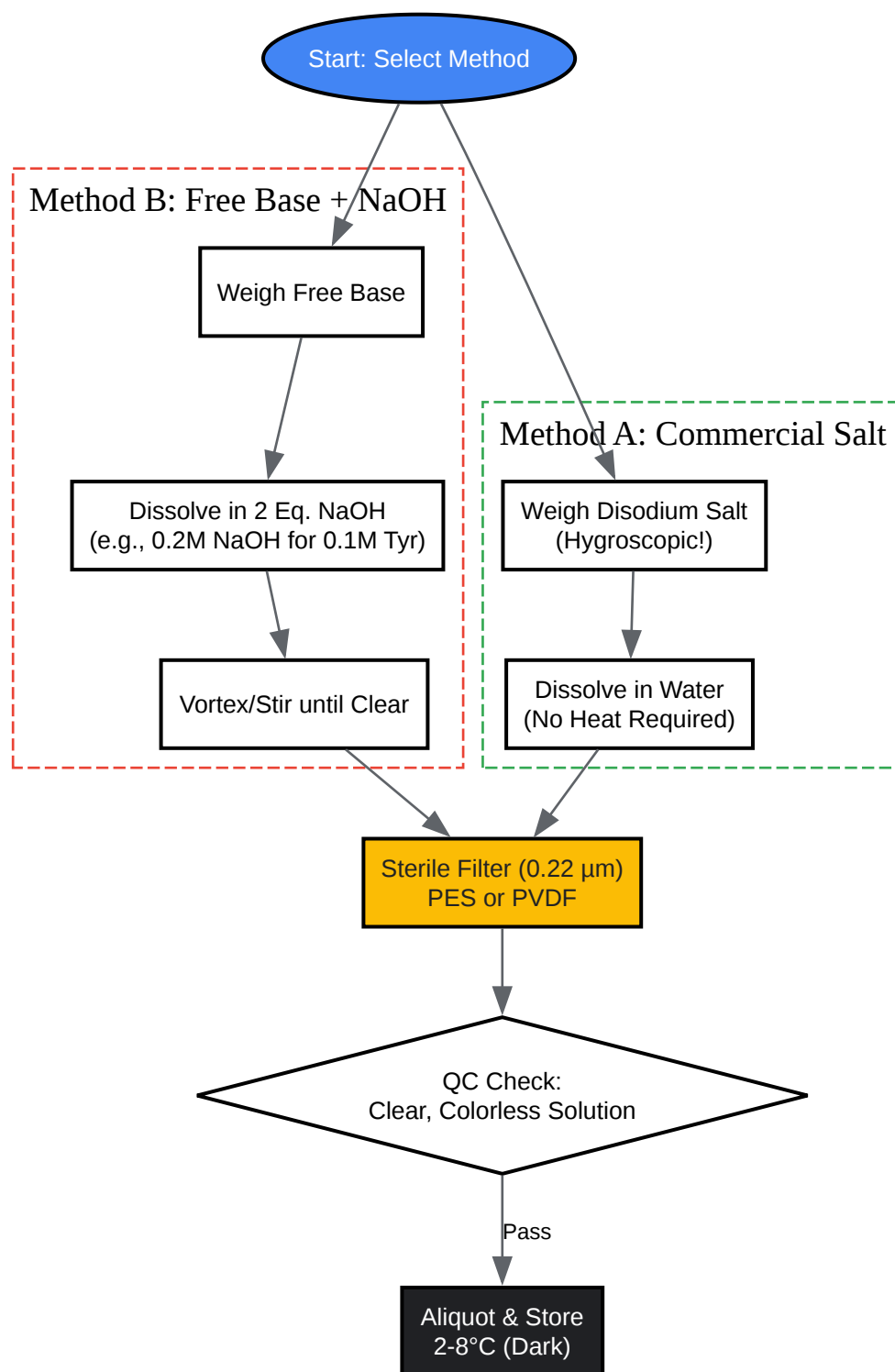
Protocol B: In Situ Generation (Free Base + NaOH)

Best for: When the disodium salt is unavailable or for custom buffer formulations.[1] Concept: You are chemically converting the insoluble free base into the soluble sodium salt.[1]

Step-by-Step Procedure

- Preparation: Calculate the mass of L-Tyrosine Free Base (MW 181.19).
 - Example: For 100 mL of 100 mM stock:
.[1]
- Solvent Preparation: Prepare a 0.2 M NaOH solution (or 2 equivalents relative to Tyrosine). [1]
 - Stoichiometry Rule: You need 2 moles of NaOH for every 1 mole of L-Tyrosine to fully form the disodium salt.
- Dissolution:
 - Add the L-Tyrosine free base powder to the NaOH solution.
 - Stir gently.[1] The solution may initially appear cloudy but will clear as the reaction proceeds.[1]
 - Troubleshooting: If it does not clear, add 5N NaOH dropwise until clear.[1] Avoid "overshooting" pH > 12 if possible, as this can be harsh on downstream cell cultures.[1]
- Volume Adjustment: Bring to final volume with water.
- Sterilization: Filter sterilize (0.22 μ m).

Experimental Workflow Diagram



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Figure 2: Decision tree and workflow for L-Tyrosine stock preparation.

Critical Quality Attributes & Troubleshooting

Stability & Storage[1][2][4][5][6]

- Temperature: Store liquid stocks at 2–8°C. Do not freeze (precipitation risk).[1]
- Light: L-Tyrosine is light-sensitive. Store in amber bottles or wrap containers in foil.
- Shelf Life: 3–6 months if sterile and protected from light.[1]
- Oxidation: If the solution turns yellow or brown, it has oxidized (formation of melanin-like pigments).[1] Discard immediately.

Common Pitfalls

Observation	Root Cause	Corrective Action
Precipitation upon dilution	"pH Shock"	When adding this high-pH stock to neutral media, add slowly with rapid stirring.[1] Ensure the media buffering capacity is sufficient to handle the pH shift.[1]
Powder clumps during weighing	Hygroscopicity	The disodium salt absorbs moisture rapidly.[1] Keep the bottle tightly sealed and weigh in a low-humidity environment. [1]
Solution remains cloudy (Method B)	Insufficient Base	The pH is likely < 10.[1] Add small aliquots of concentrated NaOH until clear.

References

- PubChem.Compound Summary: L-Tyrosine Disodium Salt.[1][2] National Library of Medicine.[1] [\[Link\]](#)[1]
- Hitchcock, D. I. (1924).[1][4] "The Solubility of Tyrosine in Acid and in Alkali." The Journal of General Physiology, 6(6), 747–757.[1][4] [\[Link\]](#)

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